

Solubility of Disperse Orange 30 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Disperse Orange 30

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This technical guide provides a comprehensive overview of the solubility of the azo dye, **Disperse Orange 30** (C.I. 11119), in various organic solvents. Due to a notable absence of readily available quantitative solubility data in peer-reviewed literature and technical datasheets for common organic solvents, this guide summarizes the available qualitative information and presents a detailed experimental protocol for determining the precise solubility. Additionally, quantitative data for its solubility in supercritical carbon dioxide is provided for reference.

Qualitative Solubility of Disperse Orange 30

Disperse Orange 30 is characterized by its low aqueous solubility. Its solubility in organic solvents is a critical parameter for its application in various industrial and research settings, including its use as a non-ionic dye for hydrophobic fibers. The following table summarizes the qualitative solubility of **Disperse Orange 30** in several common organic solvents based on available chemical datasheets.

Organic Solvent	CAS Number	Qualitative Solubility	Citation
Ethanol	64-17-5	Slightly Soluble	[1]
Acetone	67-64-1	Soluble	[1]
Pyridine	110-86-1	Soluble	[1]
Dimethylformamide (DMF)	68-12-2	Soluble	[1]
Chloroform	67-66-3	Very Slightly Soluble (with heating and sonication)	
Dimethyl Sulfoxide (DMSO)	67-68-5	Slightly Soluble	
Methanol	67-56-1	Slightly Soluble	

Quantitative Solubility of Disperse Orange 30 in Supercritical Carbon Dioxide

While quantitative data in conventional organic solvents is scarce, the solubility of **Disperse Orange 30** has been determined in supercritical carbon dioxide (scCO₂), a non-polar solvent used in green chemistry applications. This data is particularly relevant for supercritical fluid dyeing processes.

Solvent System	Temperature	Pressure	Solubility (Mole Fraction)	Citation
Supercritical CO ₂	~120 °C	22 MPa	~3 x 10 ⁻⁵	[2]

Experimental Protocol for Determining Solubility

To empower researchers to ascertain the precise solubility of **Disperse Orange 30** in a solvent of interest, a detailed experimental protocol based on UV-Vis spectrophotometry is provided

below. This method is widely used for determining the concentration of colored compounds in solution.

Principle

This method relies on the direct relationship between the absorbance of light by a solution and the concentration of the dissolved substance, as described by the Beer-Lambert Law ($A = \epsilon bc$), where A is absorbance, ϵ is the molar absorptivity, b is the path length of the cuvette, and c is the concentration. By creating a calibration curve of known concentrations versus absorbance, the concentration of an unknown saturated solution can be determined.

Materials and Equipment

- **Disperse Orange 30** (analytical standard)
- Organic solvent of choice (e.g., acetone, ethanol, DMF)
- UV-Vis Spectrophotometer
- Analytical balance
- Volumetric flasks (various sizes)
- Pipettes (various sizes)
- Cuvettes (quartz or glass, appropriate for the solvent and wavelength range)
- Magnetic stirrer and stir bars
- Syringe filters (solvent-compatible, e.g., PTFE, 0.22 μm pore size)
- Thermostatically controlled shaker or water bath

Procedure

3.3.1. Determination of Maximum Wavelength (λ_{max})

- Prepare a dilute stock solution of **Disperse Orange 30** in the chosen organic solvent.

- Scan the absorbance of this solution over the visible spectrum (typically 400-700 nm) using the UV-Vis spectrophotometer to identify the wavelength of maximum absorbance (λ_{max}). All subsequent absorbance measurements should be performed at this wavelength.

3.3.2. Preparation of Standard Solutions and Calibration Curve

- Accurately weigh a known mass of **Disperse Orange 30** and dissolve it in a known volume of the organic solvent to prepare a primary stock solution of known concentration.
- Perform a series of serial dilutions from the primary stock solution to create a set of at least five standard solutions of decreasing, known concentrations.
- Measure the absorbance of each standard solution at λ_{max} using the spectrophotometer. Use the pure organic solvent as a blank to zero the instrument.
- Plot a graph of absorbance versus concentration for the standard solutions. Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value close to 1 indicates a good linear fit.

3.3.3. Preparation of Saturated Solution

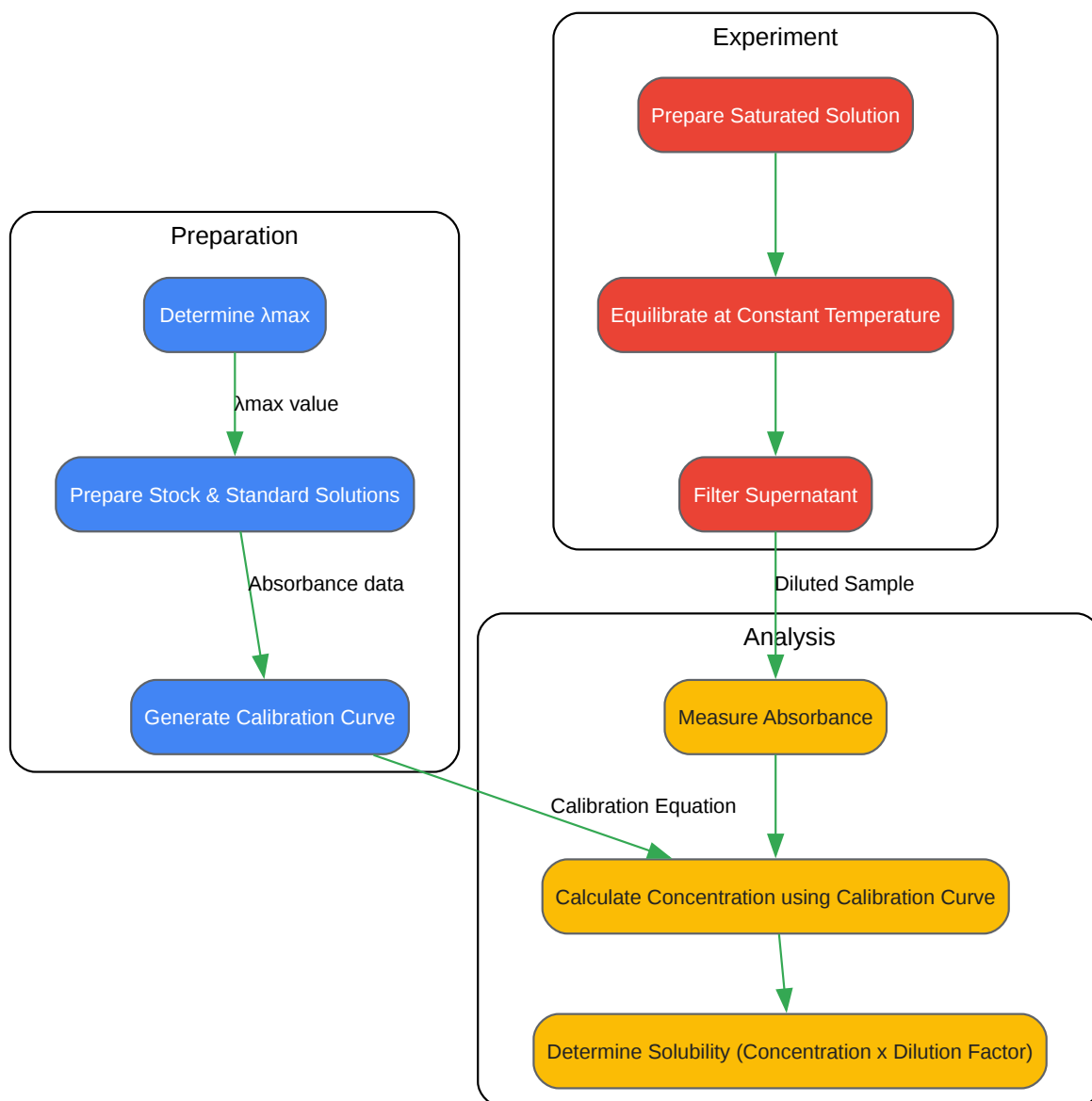
- Add an excess amount of **Disperse Orange 30** to a known volume of the organic solvent in a sealed container (e.g., a volumetric flask). The amount should be sufficient to ensure that undissolved solid remains after equilibration.
- Place the sealed container in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period to ensure that equilibrium is reached (e.g., 24-48 hours). The solution is saturated when the concentration of the dissolved dye no longer increases with time.
- After equilibration, allow the solution to stand undisturbed at the set temperature for a few hours to allow the excess solid to settle.

3.3.4. Measurement of Saturated Solution Concentration

- Carefully withdraw a known volume of the supernatant using a pipette.
- Filter the withdrawn sample through a syringe filter to remove any undissolved microparticles. This step is crucial to avoid artificially high absorbance readings.
- Dilute the filtered, saturated solution with a known volume of the organic solvent to bring its absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted saturated solution at λ_{max} .
- Use the equation from the calibration curve to calculate the concentration of the diluted solution.
- Multiply the calculated concentration by the dilution factor to determine the concentration of the original saturated solution. This value represents the solubility of **Disperse Orange 30** in the chosen solvent at the specified temperature.

Visual Representation of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility of **Disperse Orange 30**.



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Caption: Experimental workflow for solubility determination.

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